

Applikations- und Protokollhinweise: Dasatinib-Hydrochlorid In-vitro-Zellviabilitätsassay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dasatinib hydrochloride

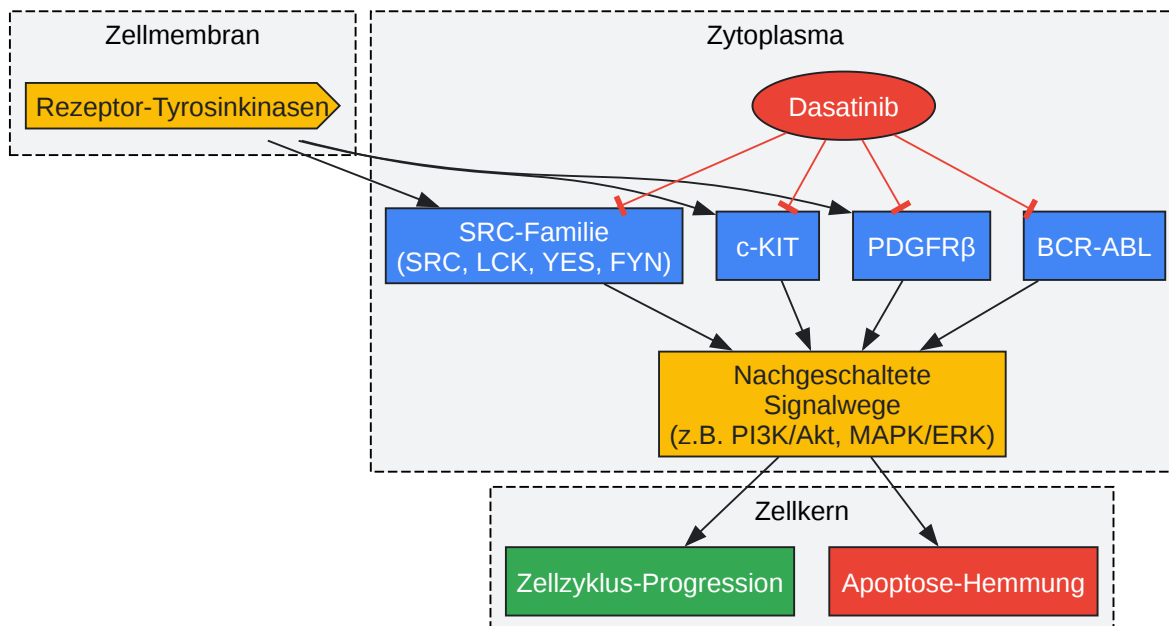
Cat. No.: B3010476

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einführung Dasatinib, ein potenter Multi-Tyrosinkinase-Inhibitor, hemmt eine Reihe von Kinasen, die an der onkogenen Signalübertragung beteiligt sind.[1][2] Es ist für die Behandlung von chronischer myeloischer Leukämie (CML) und Philadelphia-Chromosom-positiver akuter lymphoblastischer Leukämie (Ph+ ALL) zugelassen.[1][2][3] Die Quantifizierung der zytotoxischen und zytostatischen Effekte von Dasatinib auf Krebszellen in vitro ist ein entscheidender Schritt in der präklinischen Forschung. Der MTT-Assay (3-(4,5-Dimethylthiazol-2-yl)-2,5-diphenyltetrazoliumbromid) ist eine weit verbreitete kolorimetrische Methode zur Bestimmung der Zellviabilität, die auf der Reduktion von MTT durch mitochondriale Dehydrogenasen in lebenden Zellen zu einem violetten Formazan-Produkt basiert.[4] Diese Application Note beschreibt ein detailliertes Protokoll zur Durchführung eines Zellviabilitätsassays mit Dasatinib-Hydrochlorid unter Verwendung der MTT-Methode.

Wirkmechanismus von Dasatinib Dasatinib übt seine Wirkung durch die Hemmung mehrerer wichtiger Tyrosinkinasen aus.[1][5] Primär zielt es auf die BCR-ABL-Kinase ab, das Fusionsprotein, das für CML charakteristisch ist.[3][5] Darüber hinaus hemmt es die Kinasen der SRC-Familie (SRC, LCK, YES, FYN), c-KIT, EPHA2 und den Blutplättchen-Wachstumsfaktor-Rezeptor (PDGFRβ).[1][5][6] Die Blockade dieser Signalwege unterbricht die nachgeschalteten Signalkaskaden, die Zellproliferation, Überleben, Adhäsion und Invasion steuern, was letztendlich zur Apoptose und zur Hemmung des Tumorwachstums führt.



[Click to download full resolution via product page](#)

Abbildung 1: Vereinfachter Signalweg, der die Hemmung von Onkogenen Kinasen durch Dasatinib darstellt.

Experimentelles Protokoll: MTT-Assay zur Zellviabilität

Dieses Protokoll beschreibt die Schritte zur Bestimmung der zytotoxischen Wirkung von Dasatinib auf adhärente Krebszelllinien.

Benötigte Materialien:

- Dasatinib-Hydrochlorid
- Geeignete Krebszelllinie (z. B. MCF-7, HTLA-230, A549)

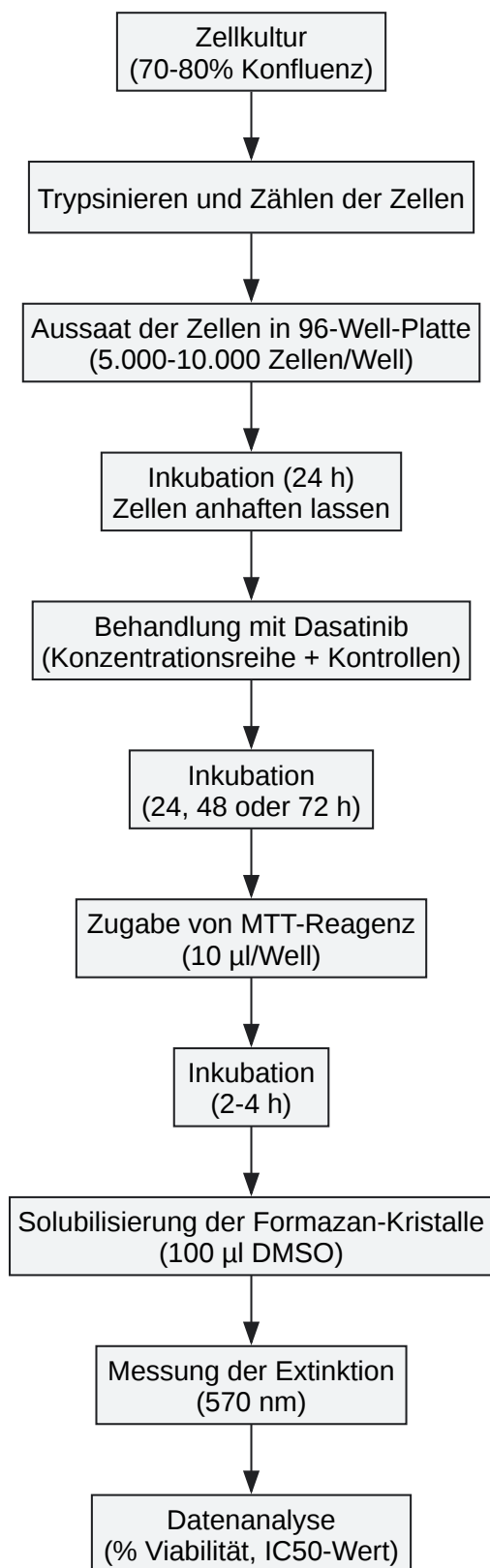
- Zellkulturmedium (z. B. DMEM oder RPMI-1640), supplementiert mit 10 % fötalem Kälberserum (FCS) und 1 % Penicillin/Streptomycin
- Dimethylsulfoxid (DMSO)
- MTT-Reagenz (5 mg/ml in phosphatgepufferter Salzlösung (PBS))
- PBS
- Trypsin-EDTA
- 96-Well-Zellkulturplatten
- Mehrkanalpipetten und sterile Spitzen
- Inkubator (37 °C, 5 % CO₂)
- Mikroplatten-Lesegerät (Spektrophotometer)

Protokollschritte:

- Vorbereitung der Dasatinib-Stammlösung:
 - Lösen Sie Dasatinib-Hydrochlorid in DMSO zu einer hohen Konzentration (z. B. 10 mM) auf, um eine Stammlösung herzustellen.
 - Aliquoten Sie die Stammlösung und lagern Sie sie bei -20 °C. Vermeiden Sie wiederholte Einfrier-Auftau-Zyklen.
- Zellkultur und Aussaat:
 - Kultivieren Sie die Zellen in einem geeigneten Kulturmedium bis zu einer Konfluenz von 70-80 %.
 - Trypsinieren Sie die Zellen, resuspendieren Sie sie in frischem Medium und bestimmen Sie die Zellzahl mit einem Hämozytometer oder einem automatisierten Zellzähler.

- Säen Sie die Zellen in einer Dichte von 5.000–10.000 Zellen pro Well in 100 µl Medium in eine 96-Well-Platte aus.
- Inkubieren Sie die Platte für 18-24 Stunden bei 37 °C und 5 % CO₂, damit die Zellen anhaften können.[7]
- Behandlung mit Dasatinib:
 - Bereiten Sie eine Reihe von Verdünnungen von Dasatinib in serumfreiem Medium aus der Stammlösung vor. Typische Konzentrationen reichen von nanomolar bis mikromolar (z. B. 1 nM bis 10 µM).[7][8] Fügen Sie eine reine Lösungsmittelkontrolle (DMSO) hinzu, deren Konzentration der höchsten verwendeten Dasatinib-Konzentration entspricht.
 - Entfernen Sie das Medium aus den Wells und fügen Sie 100 µl der vorbereiteten Dasatinib-Verdünnungen (oder der Lösungsmittelkontrolle) zu den entsprechenden Wells hinzu. Fügen Sie auch Wells mit unbehandelten Kontrollzellen (nur Medium) hinzu.
 - Führen Sie jede Behandlung in Triplikaten oder Quadruplikaten durch.
- Inkubation:
 - Inkubieren Sie die Platte für eine festgelegte Dauer (z. B. 24, 48 oder 72 Stunden) bei 37 °C und 5 % CO₂. [7][9] Die Inkubationszeit hängt von der Zelllinie und den Zielen des Experiments ab.
- MTT-Assay:
 - Fügen Sie nach der Inkubation 10 µl der MTT-Lösung (5 mg/ml) zu jedem Well hinzu.
 - Inkubieren Sie die Platte für weitere 2-4 Stunden bei 37 °C. Während dieser Zeit reduzieren lebensfähige Zellen das gelbe MTT zu violetten Formazan-Kristallen.
 - Entfernen Sie das Medium vorsichtig.
 - Fügen Sie 100 µl DMSO (oder eine andere geeignete Lösung wie 4 mM HCl, 0,1 % NP40 in Isopropanol) zu jedem Well hinzu, um die Formazan-Kristalle aufzulösen.

- Schütteln Sie die Platte vorsichtig für 5-10 Minuten, um eine vollständige Auflösung zu gewährleisten.
- Datenerfassung und -analyse:
 - Messen Sie die Extinktion bei einer Wellenlänge von 570 nm mit einem Mikroplatten-Lesegerät. Eine Referenzwellenlänge von 630 nm kann zur Korrektur von Hintergrundsignalen verwendet werden.
 - Berechnen Sie die prozentuale Zellviabilität mit der folgenden Formel:
 - $\text{Prozentuale Viabilität} = \frac{(\text{Extinktion der behandelten Probe} - \text{Extinktion des Leerwerts})}{(\text{Extinktion der unbehandelten Kontrolle} - \text{Extinktion des Leerwerts})} \times 100$
 - Erstellen Sie eine Dosis-Wirkungs-Kurve, indem Sie die prozentuale Viabilität gegen die logarithmische Konzentration von Dasatinib auftragen.
 - Bestimmen Sie den IC50-Wert (die Konzentration, bei der 50 % des Zellwachstums gehemmt werden) aus der Kurve mithilfe einer nichtlinearen Regressionsanalyse.



[Click to download full resolution via product page](#)

Abbildung 2: Experimenteller Arbeitsablauf für den Dasatinib-Zellviabilitätsassay mittels MTT.

Datenpräsentation: IC50-Werte von Dasatinib

Die Empfindlichkeit gegenüber Dasatinib variiert erheblich zwischen verschiedenen Krebszelllinien. Die folgende Tabelle fasst die IC50-Werte (halbmaximale Hemmkonzentration) für Dasatinib in einer Auswahl von Zelllinien zusammen, wie sie in der Literatur berichtet werden.

Zelllinie	Krebstyp	IC50-Wert (ungefähr)
HTLA-230	Neuroblastom	< 100 nM
SY5Y	Neuroblastom	92 nM
MCF-7	Brustkrebs	1.6 µM
MDA-MB-231	Brustkrebs	6.1 µM
4T1	Brustkrebs	14 nM
ORL-48	Mundhöhlenkarzinom	50 nM
ORL-204	Mundhöhlenkarzinom	250 nM
Ba/F3 (wt Bcr-Abl)	Leukämie-Modell	< 1 nM
C643	Schilddrüsenkrebs	~20-50 nM
K1	Schilddrüsenkrebs	> 1 µM

Hinweis: Die IC50-Werte können je nach experimentellen Bedingungen wie Inkubationszeit und verwendetem Assay variieren. Die Daten stammen aus verschiedenen Studien.[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dasatinib - Anwendung, Wirkung, Nebenwirkungen | Gelbe Liste [\[gelbe-liste.de\]](http://gelbe-liste.de)

- 2. go.drugbank.com [go.drugbank.com]
- 3. Dasatinib - DocCheck Flexikon [flexikon.doccheck.com]
- 4. MTT (Assay protocol) [protocols.io]
- 5. PharmaWiki - Dasatinib [pharmawiki.ch]
- 6. Preclinical evaluation of dasatinib, a potent Src kinase inhibitor, in melanoma cell lines - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Activity of tyrosine kinase inhibitor Dasatinib in neuroblastoma cells in vitro and in orthotopic mouse model - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. selleckchem.com [selleckchem.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Applikations- und Protokollhinweise: Dasatinib-Hydrochlorid In-vitro-Zellviabilitätsassay]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3010476#dasatinib-hydrochloride-in-vitro-cell-viability-assay-protocol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com